

# Physical Characteristics of Diphenylmethane-d2: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical characteristics of **Diphenylmethane-d2** ( $\alpha$ , $\alpha$ -dideuteriodiphenylmethane). Due to the limited availability of specific experimental data for the deuterated form, this guide presents data for both **Diphenylmethane-d2** and its non-deuterated analog, Diphenylmethane, for comparative purposes. The information is curated for researchers, scientists, and professionals in drug development who utilize deuterated compounds in their work.

# **Quantitative Data Summary**

The introduction of deuterium in place of hydrogen at the methylene bridge of diphenylmethane results in a slight increase in molecular weight. This change is expected to have a minor impact on macroscopic physical properties such as density, boiling point, and melting point. While specific experimentally determined values for **Diphenylmethane-d2** are scarce in publicly available literature, the properties of the parent compound provide a close approximation.

Table 1: Physical Properties of **Diphenylmethane-d2** 



| Property          | Value        | Source |
|-------------------|--------------|--------|
| Molecular Formula | C13H10D2     | [1]    |
| Molecular Weight  | 170.25 g/mol | [1]    |
| CAS Number        | 3947-98-6    | [1]    |

Table 2: Physical Properties of Diphenylmethane (for comparison)

| Property                       | Value  | Source(s) |
|--------------------------------|--|-----------|
| Molecular Formula              | C13H12   | [2][3]    |
| Molecular Weight               | 168.23 g/mol   | [2]       |
| Appearance                     | Colorless to pale yellow liquid or low melting solid | [4]       |
| Melting Point                  | 22-24 °C   | [3][4]    |
| Boiling Point                  | 264 °C   | [3][4]    |
| Density                        | 1.006 g/mL at 25 °C                                  | [3][4]    |
| Water Solubility               | 14.1 mg/L at 25 °C                                   | [2][4]    |
| Solubility in Organic Solvents | Soluble in ethanol, ether, benzene, and chloroform.  | [4]       |
| Refractive Index (n20/D)       | 1.577  | [4]       |

# **Experimental Protocols**

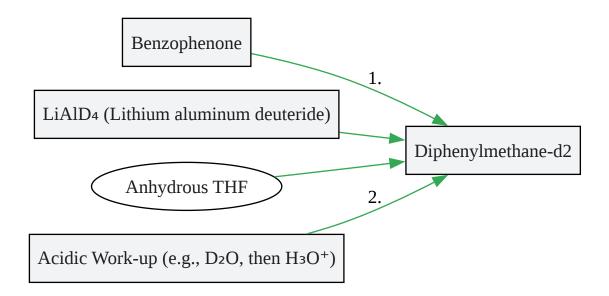
Detailed experimental protocols for the determination of all physical properties of **Diphenylmethane-d2** are not readily available. However, the following sections describe a plausible synthesis and standard methods for characterizing its physical properties, adapted from procedures for similar compounds.[5]

## Synthesis and Purification of Diphenylmethane-d2



A common method for the synthesis of deuterated diphenylmethane involves the reduction of benzophenone with a deuterated reducing agent.

#### Reaction Scheme:



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Caption: Synthesis of Diphenylmethane-d2.

### Procedure:

- Reaction Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet is charged with benzophenone and anhydrous tetrahydrofuran (THF).
- Reduction: The solution is cooled in an ice bath, and a solution of lithium aluminum deuteride (LiAlD4) in anhydrous THF is added dropwise.
- Reflux: After the addition is complete, the reaction mixture is allowed to warm to room temperature and then heated to reflux for several hours to ensure complete reaction.
- Quenching and Work-up: The reaction is carefully quenched by the slow addition of D<sub>2</sub>O, followed by an aqueous acid work-up.



- Extraction and Drying: The organic layer is separated, and the aqueous layer is extracted with an organic solvent (e.g., diethyl ether). The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure.
- Purification: The crude product is purified by column chromatography on silica gel or by vacuum distillation to yield pure **Diphenylmethane-d2**.

## **Characterization Methods**

Workflow for Physical Characterization:



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**Caption:** Experimental workflow for characterization.

- Melting Point Determination: The melting point can be determined using a standard capillary
  melting point apparatus.[6] A small amount of the purified solid is packed into a capillary tube
  and heated slowly. The temperature range over which the substance melts is recorded.
- Boiling Point Determination: The boiling point is determined by distillation at atmospheric pressure. The temperature at which the liquid boils and the vapor condenses is recorded as



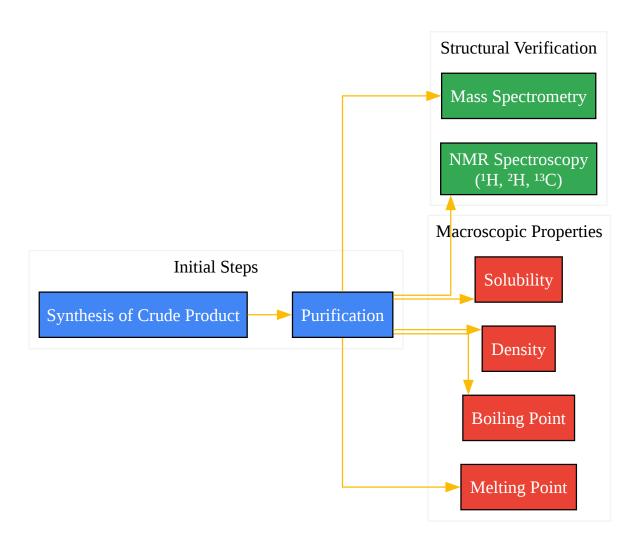
the boiling point.

- Density Measurement: The density can be measured using a pycnometer. The mass of a known volume of the liquid is determined at a specific temperature.
- Solubility Assessment: The solubility is determined by adding a small amount of the compound to various solvents at a controlled temperature and observing its dissolution.
- Spectroscopic Analysis:
  - Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H NMR is used to confirm the
    absence of protons at the methylene position and to determine the isotopic purity. <sup>2</sup>H NMR
    will show a signal corresponding to the deuterium atoms. <sup>13</sup>C NMR provides information
    about the carbon skeleton.
  - Mass Spectrometry (MS): Mass spectrometry is used to confirm the molecular weight of
     Diphenylmethane-d2, which will be higher than that of the non-deuterated compound due
     to the presence of two deuterium atoms.

## **Logical Relationships in Analysis**

The determination of physical properties follows a logical progression from synthesis and purification to instrumental analysis.





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Caption: Logical flow of compound analysis.

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